

Technical Guide: 1-Isopropyl-1H-pyrazole-4-amine Derivatives

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(1-Isopropyl-1h-pyrazol-4-yl)piperazine

Cat. No.: B13601827

[Get Quote](#)

Executive Summary

The 1-isopropyl-1H-pyrazole-4-amine moiety (CAS: 97421-16-4) represents a "privileged scaffold" in modern medicinal chemistry, particularly within the realm of kinase inhibition. Its structural utility lies in its duality: the exocyclic amine serves as a critical hydrogen-bond donor (often to the hinge region of ATP-binding pockets), while the N1-isopropyl group provides a compact lipophilic anchor that fills hydrophobic sub-pockets (e.g., the ribose or solvent-front pockets) without incurring excessive molecular weight penalties.

This guide details the robust synthesis, physicochemical profiling, and medicinal chemistry applications of this core scaffold, providing a self-validating workflow for generating high-purity derivatives.

Chemical Profile & Physicochemical Properties[1][2][3][4]

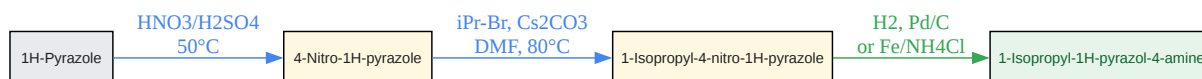
Understanding the core properties of the scaffold is essential for predicting its behavior in biological systems and synthetic sequences.

Property	Value / Description	Significance
IUPAC Name	1-(propan-2-yl)-1H-pyrazol-4-amine	Official nomenclature.[1]
Molecular Weight	125.17 g/mol	Fragment-like; allows room for elaboration (Rule of 3 compliant).
LogP (Calculated)	~0.80	Amphiphilic; good solubility/permeability balance.
TPSA	~43 Å ²	Favorable for CNS penetration and oral bioavailability.
pKa (Conjugate Acid)	~3.5 - 4.0	The pyrazole amine is weakly basic; less likely to be protonated at physiological pH compared to pyridines.
Appearance	Pale yellow oil / Low-melting solid	Free base oxidizes slowly; best stored as HCl or oxalate salt.

Synthetic Methodologies

The synthesis of 1-isopropyl-1H-pyrazole-4-amine is most efficiently achieved via a Nitration-Alkylation-Reduction sequence. While direct alkylation of 4-aminopyrazole is possible, it often suffers from poor regioselectivity and oxidation issues. The route below ensures high regiocontrol and safety.

Core Synthesis Workflow



[Click to download full resolution via product page](#)

Figure 1: Optimized synthetic route for 1-isopropyl-1H-pyrazole-4-amine.

Step-by-Step Experimental Protocol

Step 1: Nitration of Pyrazole

- Reagents: Pyrazole (1.0 eq), Fuming HNO_3 (1.5 eq), Fuming H_2SO_4 (20% oleum, 3.0 eq).
- Protocol:
 - Dissolve pyrazole in conc. H_2SO_4 at 0°C .
 - Dropwise add the nitrating mixture ($\text{HNO}_3/\text{H}_2\text{SO}_4$) maintaining internal temp $<20^\circ\text{C}$.
 - Heat to 50°C for 2-3 hours.
 - Quench: Pour onto crushed ice carefully. Adjust pH to ~ 7 with Na_2CO_3 .
 - Isolation: Extract with EtOAc, dry over Na_2SO_4 , and concentrate.
 - Yield: Typically 80-90% of 4-nitropyrazole (Solid).

Step 2: N-Alkylation (Introduction of Isopropyl)

- Reagents: 4-Nitropyrazole (1.0 eq), 2-Bromopropane (1.2 eq), Cs_2CO_3 (2.0 eq) or K_2CO_3 .
- Solvent: DMF or Acetonitrile (Anhydrous).
- Protocol:
 - Suspend 4-nitropyrazole and base in solvent.
 - Add 2-bromopropane.
 - Heat to 80°C (sealed tube preferred if using volatile alkyl halides) for 4-12 hours.
 - Workup: Dilute with water, extract with EtOAc. Wash organic layer with LiCl solution (to remove DMF).
 - Purification: Silica gel chromatography (Hexane/EtOAc).

- Critical Insight: The 4-nitro group pulls electron density, making the N-H more acidic (pKa ~9), facilitating alkylation. Regioselectivity is not an issue here due to symmetry of the starting material.

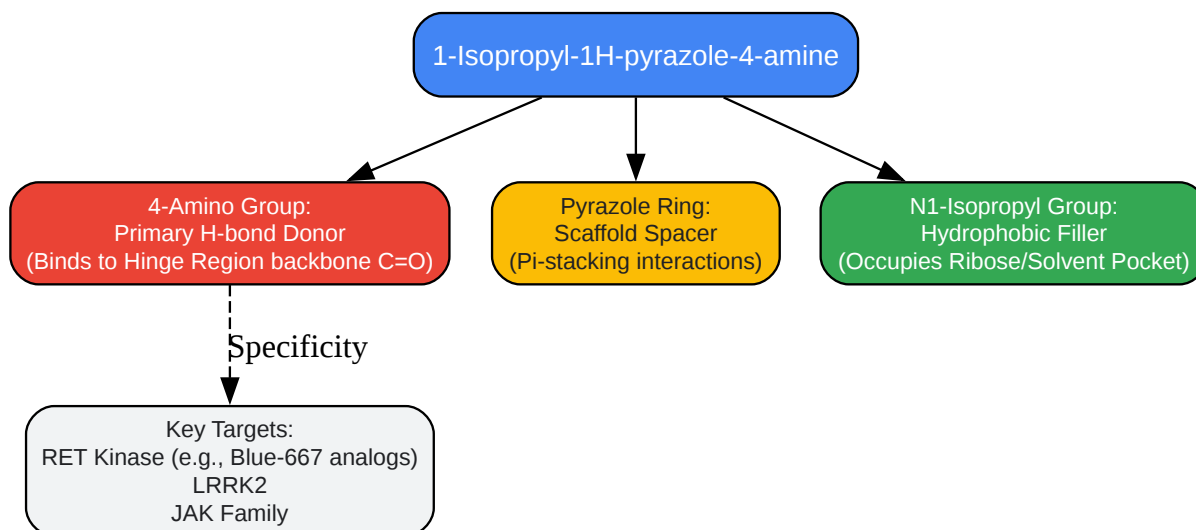
Step 3: Reduction to Amine

- Method A (Catalytic Hydrogenation - Cleanest):
 - Reagents: 1-Isopropyl-4-nitropyrazole, 10% Pd/C (5 wt%), H₂ (balloon).
 - Solvent: MeOH or EtOH.
 - Protocol: Stir under H₂ atmosphere at RT for 2-6 hours. Filter through Celite.^[2]
- Method B (Iron Reduction - Robust for Scale):
 - Reagents: Fe powder (5.0 eq), NH₄Cl (5.0 eq).
 - Solvent: EtOH/H₂O (3:1).
 - Protocol: Reflux for 2 hours. Filter hot through Celite.
- Storage: The free amine darkens upon air exposure. Convert to HCl salt by treating with 4M HCl in dioxane for long-term stability.

Medicinal Chemistry Applications

The 1-isopropyl-1H-pyrazole-4-amine unit is a versatile pharmacophore.^[3] In kinase inhibitors, it functions as an ATP-mimetic.

Structure-Activity Relationship (SAR) Logic



[Click to download full resolution via product page](#)

Figure 2: Pharmacophore mapping of the scaffold in kinase inhibitor design.

Key Derivatization Strategies

- **Amide Coupling:** Reacting the amine with acid chlorides or carboxylic acids (using HATU) generates amide-linked inhibitors. This is common in JAK inhibitors where the amide carbonyl accepts a hydrogen bond from the hinge.
- **SnAr Reactions:** The amine is a competent nucleophile for displacing halides on electron-deficient heterocycles (e.g., 2,4-dichloropyrimidine). This creates the classic aminopyrimidine-pyrazole biaryl system seen in drugs like Crizotinib or Ruxolitinib analogs.
- **Urea Formation:** Reaction with isocyanates yields ureas, often used to target the "DFG-out" conformation in type II kinase inhibitors.

References

- Synthesis of 4-Nitropyrazole: GuideChem. "How to Synthesize 4-Nitropyrazole Efficiently?" (2022). [\[4\] Link](#)
- Reduction Protocols: Common Organic Chemistry. "Nitro Reduction - Common Conditions" (2018). [Link](#)

- RET Kinase Inhibitors:Journal of Medicinal Chemistry. "Preparation of 3-Substituted-1-isopropyl-1H-pyrazolo[3,4-d]pyrimidin-4-amines as RET Kinase Inhibitors" (2012). [Link](#)
- General Aminopyrazole Reviews:National Institutes of Health (PMC). "Amino-Pyrazoles in Medicinal Chemistry: A Review" (2023). [Link](#)
- Chemical Properties:PubChem. "1-Isopropyl-1H-pyrazol-4-amine Compound Summary".^[1] [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. (1-Isopropyl-1H-pyrazol-4-yl)methanamine | C₇H₁₃N₃ | CID 23005591 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Buy 1-Isopropyl-n-propyl-1h-pyrazol-4-amine [smolecule.com]
- 4. guidechem.com [guidechem.com]
- To cite this document: BenchChem. [Technical Guide: 1-Isopropyl-1H-pyrazole-4-amine Derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13601827/docs#technical-guide-1-isopropyl-1h-pyrazole-4-amine-derivatives>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)